

stability of N-Acetyl-L-aspartic acid-d3 in different storage conditions

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Compound of Interest

Compound Name: N-Acetyl-L-aspartic acid-d3

Cat. No.: B12424443

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Technical Support Center: N-Acetyl-L-aspartic acid-d3

This technical support center provides guidance on the stability and storage of **N-Acetyl-L-aspartic acid-d3** to ensure the integrity of your research materials. Below you will find frequently asked questions, troubleshooting advice, and storage recommendations based on currently available data.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **N-Acetyl-L-aspartic acid-d3**?

For long-term storage, it is recommended to store solid **N-Acetyl-L-aspartic acid-d3** at -20°C to ensure stability for up to three years.^{[1][2]} For shorter periods, storage at 4°C is also acceptable.^{[2][3]} Some suppliers indicate that the compound is stable at room temperature if stored away from light and moisture, and may be shipped at ambient temperatures.^{[4][5][6]} However, for maximum shelf-life, colder temperatures are preferable.

Q2: How should I store solutions of **N-Acetyl-L-aspartic acid-d3**?

Once **N-Acetyl-L-aspartic acid-d3** is in solution, it should be aliquoted and stored frozen to prevent degradation from repeated freeze-thaw cycles.^[1] For long-term storage of up to six

months, -80°C is recommended.[1] For shorter-term storage of up to one month, -20°C is a suitable alternative.[1]

Q3: In which solvents can I dissolve **N-Acetyl-L-aspartic acid-d3**?

N-Acetyl-L-aspartic acid-d3 is soluble in water, though it may require sonication and warming to fully dissolve.[1] It is also slightly soluble in DMSO and Methanol.[3] The choice of solvent will depend on your specific experimental requirements.

Q4: Is **N-Acetyl-L-aspartic acid-d3** stable during shipping at room temperature?

Yes, **N-Acetyl-L-aspartic acid-d3** is generally considered stable for short-term shipping at room temperature.[1][2][3][6] However, upon receipt, it is crucial to transfer it to the recommended long-term storage conditions.

Q5: How can I ensure the maximum recovery of the product from the vial?

To ensure maximum recovery of the powdered product, it is recommended to centrifuge the original vial before removing the cap.[3] This will collect any material that may have adhered to the cap or walls of the vial during shipping.

Stability Data Summary

The following tables summarize the recommended storage conditions for **N-Acetyl-L-aspartic acid-d3** in its solid form and in solution, based on information from various suppliers.

Table 1: Stability of Solid **N-Acetyl-L-aspartic acid-d3**

Storage Temperature	Recommended Duration	Notes
Room Temperature	Short-term	Acceptable for shipping and brief storage; should be protected from light and moisture.[3][4][5]
4°C	Up to 2 years	Suitable for intermediate to long-term storage.[2]
-20°C	Up to 3 years	Recommended for optimal long-term stability.[1][2]

Table 2: Stability of **N-Acetyl-L-aspartic acid-d3** in Solution

Storage Temperature	Recommended Duration	Notes
-20°C	Up to 1 month	Suitable for short-term storage of stock solutions.[1]
-80°C	Up to 6 months	Recommended for long-term storage of stock solutions to minimize degradation.[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent analytical results	Improper storage leading to degradation.	Always store the compound and its solutions at the recommended temperatures. Avoid repeated freeze-thaw cycles by preparing aliquots.
Incomplete dissolution.	When preparing aqueous solutions, use sonication and gentle warming to ensure the compound is fully dissolved. ^[1] Visually inspect for any undissolved particulates.	
Low signal intensity in mass spectrometry	Degradation of the analyte.	Verify storage conditions and age of the compound/solution. Consider preparing a fresh stock solution from solid material.
Adsorption to container surfaces.	Use low-adsorption vials for storing solutions, especially at low concentrations.	
Poor powder recovery from vial	Static electricity or material adhering to the cap.	Centrifuge the vial before opening to collect all the powder at the bottom. ^[3]

Experimental Protocols

Protocol for Preparation and Storage of Stock Solutions

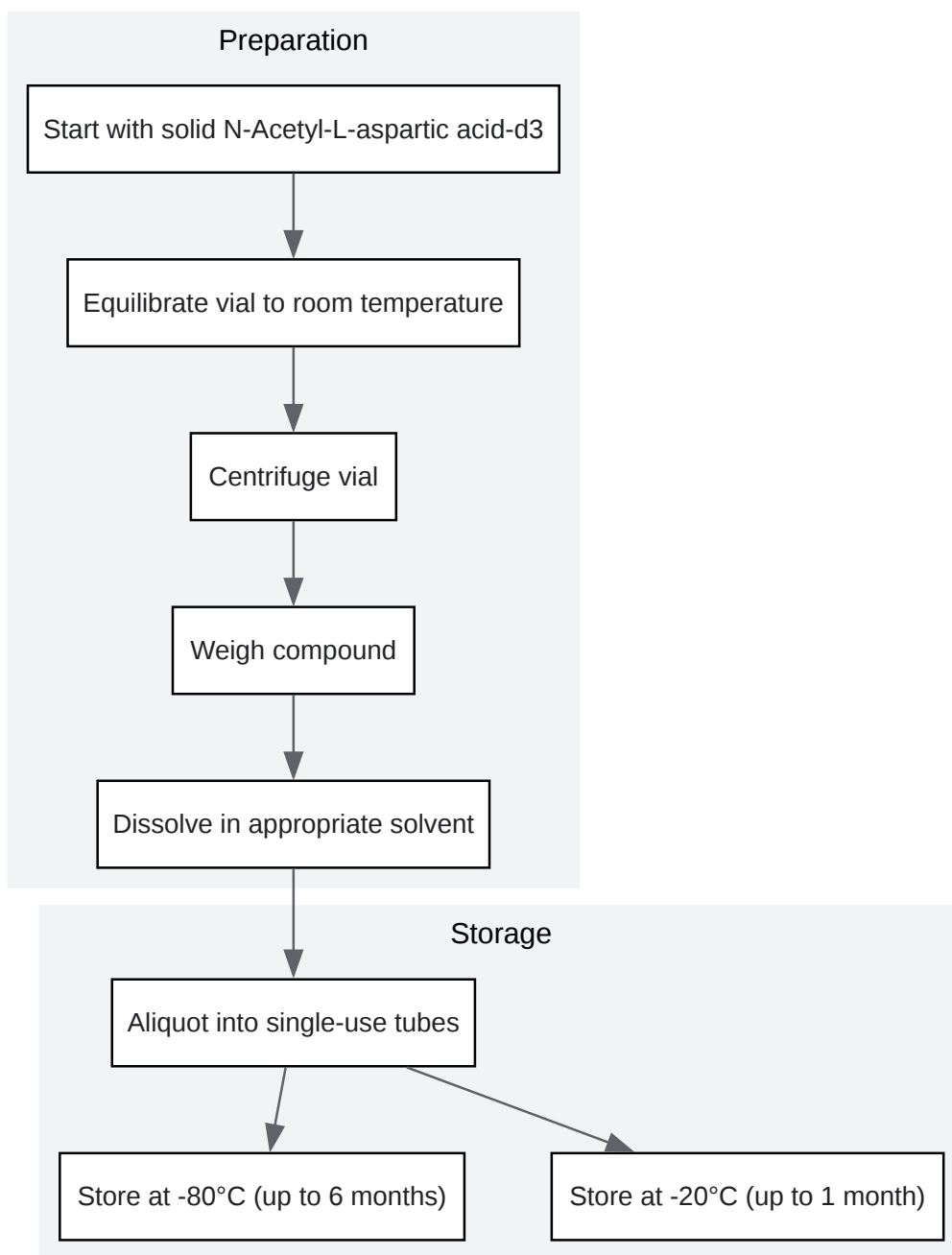
This protocol provides a general guideline for preparing and storing stock solutions of **N-Acetyl-L-aspartic acid-d3**.

- Pre-use Check: Before opening, bring the vial of solid **N-Acetyl-L-aspartic acid-d3** to room temperature to prevent condensation of moisture on the compound.

- Centrifugation: Centrifuge the vial briefly to ensure all the powder is at the bottom.[\[3\]](#)
- Weighing: In a controlled environment with low humidity, weigh the desired amount of the compound.
- Dissolution: Add the chosen solvent (e.g., high-purity water, DMSO, Methanol) to the solid.[\[1\]](#)
[\[3\]](#) If using water, sonicate and warm gently if necessary to achieve complete dissolution.[\[1\]](#)
- Aliquoting: Once completely dissolved, divide the stock solution into smaller, single-use aliquots in low-adsorption tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

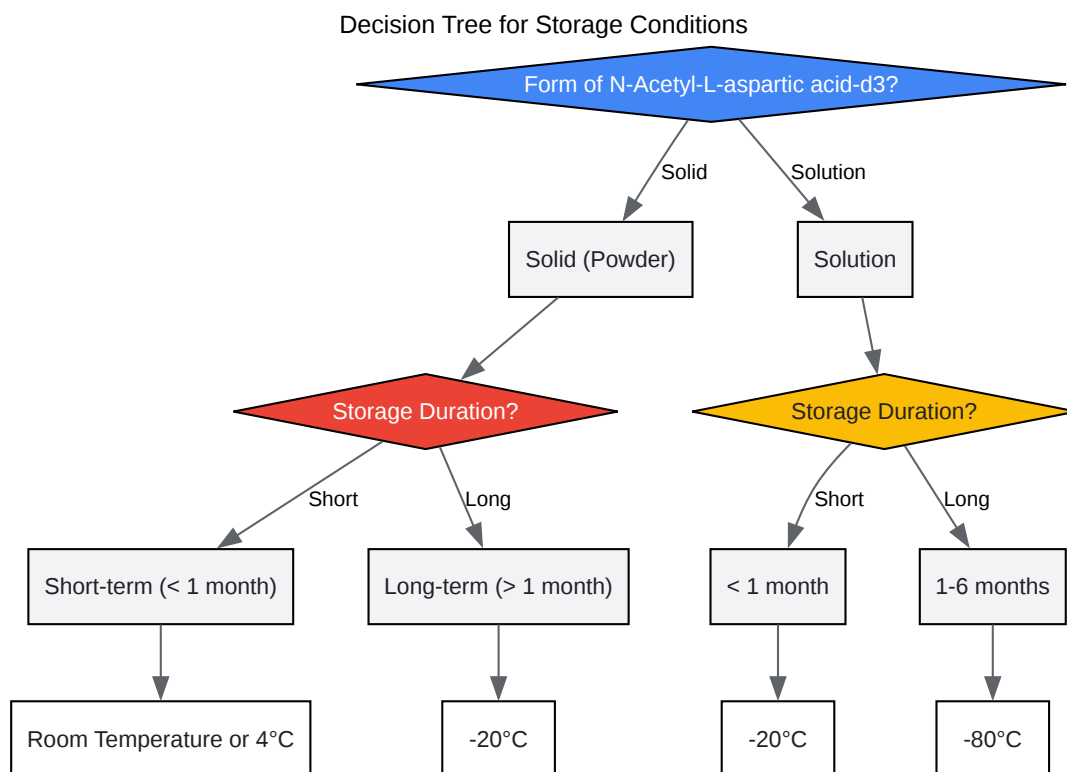
Visual Guides

Experimental Workflow: Solution Preparation and Storage



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Caption: Workflow for preparing and storing **N-Acetyl-L-aspartic acid-d3** solutions.



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Caption: Decision guide for selecting appropriate storage conditions.

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